

Application Notes and Protocols for PF-04628935 in Experimental Settings

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: PF-04628935

Cat. No.: B15572597

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

PF-04628935 is a potent and selective inhibitor of Diacylglycerol O-acyltransferase 1 (DGAT-1), a key enzyme in the terminal step of triglyceride synthesis. DGAT-1 plays a crucial role in the absorption of dietary fats and the storage of triglycerides. Inhibition of this enzyme is a promising therapeutic strategy for metabolic disorders such as obesity and type 2 diabetes. These application notes provide detailed protocols for the preparation of **PF-04628935** solutions in Dimethyl Sulfoxide (DMSO) and its application in cell-based assays to study lipid metabolism.

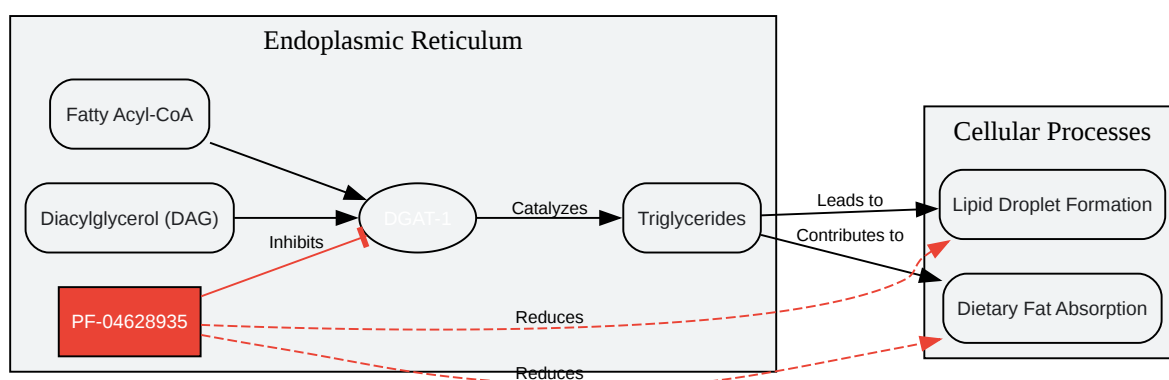
Data Presentation

The following table summarizes the key quantitative data for **PF-04628935** and a closely related compound, PF-04620110, which is also a potent DGAT-1 inhibitor. This data is essential for designing and interpreting experiments.

Parameter	Value	Source
Compound	PF-04620110	[1]
Target	Diacylglycerol O-acyltransferase 1 (DGAT-1)	[1]
IC50 (Enzymatic Assay)	19 nM	[1]
IC50 (HT-29 Whole-Cell Assay)	71 nM	[1]
Solubility in DMSO	Sufficient for cell culture experiments (exact value not specified)	Inferred from use in cellular assays[1]

Signaling Pathway

PF-04628935 acts on the triglyceride synthesis pathway by specifically inhibiting the DGAT-1 enzyme. This enzyme is located in the endoplasmic reticulum and catalyzes the final step of triglyceride synthesis, which is the esterification of diacylglycerol (DAG) with a fatty acyl-CoA. The inhibition of DGAT-1 leads to a reduction in the synthesis and storage of triglycerides.



[Click to download full resolution via product page](#)

Caption: DGAT-1 signaling pathway and the inhibitory action of **PF-04628935**.

Experimental Protocols

Preparation of PF-04628935 Stock Solution in DMSO

Objective: To prepare a concentrated stock solution of **PF-04628935** in DMSO for use in in vitro experiments.

Materials:

- **PF-04628935** powder
- Anhydrous Dimethyl Sulfoxide (DMSO), cell culture grade
- Sterile, amber microcentrifuge tubes or vials
- Analytical balance
- Vortex mixer

Procedure:

- **Determine Required Concentration:** Decide on the desired concentration for your stock solution. A 10 mM stock solution is common for many in vitro applications.
- **Calculate Mass of PF-04628935:** Calculate the mass of **PF-04628935** required to prepare the desired volume and concentration of the stock solution. The molecular weight of **PF-04628935** is required for this calculation. Note: As the exact molecular weight for **PF-04628935** is not readily available in the provided search results, researchers should refer to the manufacturer's certificate of analysis.
 - Formula: $\text{Mass (mg)} = \text{Desired Concentration (mM)} \times \text{Desired Volume (mL)} \times \text{Molecular Weight (g/mol)}$
- **Weighing:** Carefully weigh the calculated amount of **PF-04628935** powder using an analytical balance in a sterile environment.
- **Dissolution:** Add the appropriate volume of anhydrous DMSO to the vial containing the **PF-04628935** powder.

- **Mixing:** Vortex the solution until the powder is completely dissolved. Gentle warming (e.g., in a 37°C water bath) may aid in dissolution, but care should be taken to avoid degradation of the compound.
- **Storage:** Aliquot the stock solution into smaller, single-use volumes in sterile, amber microcentrifuge tubes to avoid repeated freeze-thaw cycles. Store at -20°C or -80°C for long-term storage.

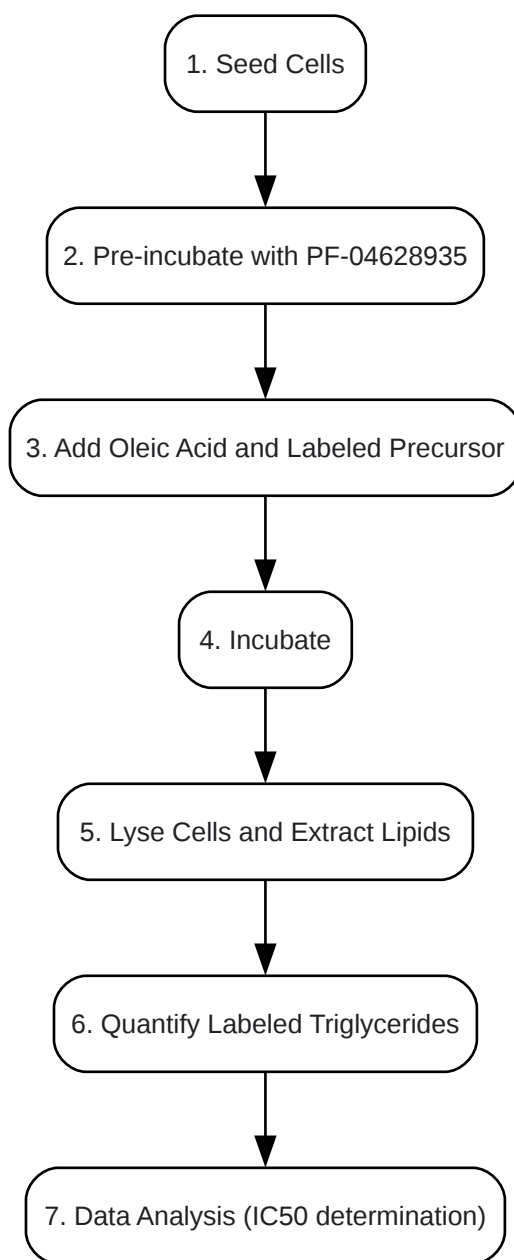
In Vitro DGAT-1 Inhibition Assay (Cell-Based)

Objective: To determine the inhibitory effect of **PF-04628935** on DGAT-1 activity in a cellular context. This protocol is adapted from a general method for assessing DGAT-1 activity in cells.

Materials:

- HEK293 or HT-29 cells (known to express DGAT-1)
- Cell culture medium (e.g., DMEM) supplemented with 10% Fetal Bovine Serum (FBS) and antibiotics
- **PF-04628935** stock solution in DMSO
- Oleic acid complexed to bovine serum albumin (BSA)
- [¹⁴C]-glycerol or a fluorescent lipid probe
- Phosphate-buffered saline (PBS)
- Cell lysis buffer
- Scintillation counter or fluorescence plate reader

Experimental Workflow:



[Click to download full resolution via product page](#)

Caption: Workflow for a cell-based DGAT-1 inhibition assay.

Procedure:

- Cell Seeding: Seed HEK293 or HT-29 cells in a multi-well plate at a density that will result in a confluent monolayer on the day of the experiment.

- **Compound Treatment:** On the day of the assay, remove the culture medium and replace it with a serum-free medium containing various concentrations of **PF-04628935** (e.g., from 1 nM to 10 μ M). Include a vehicle control (DMSO only). Pre-incubate the cells with the compound for 1-2 hours.
- **Substrate Addition:** Prepare a solution of oleic acid complexed to BSA and add it to each well to provide the fatty acid substrate for triglyceride synthesis. Simultaneously, add the labeled precursor, such as [14 C]-glycerol.
- **Incubation:** Incubate the cells for a defined period (e.g., 4-6 hours) at 37°C in a CO₂ incubator to allow for the synthesis and labeling of triglycerides.
- **Cell Lysis and Lipid Extraction:** After incubation, wash the cells with cold PBS to remove unincorporated label. Lyse the cells and extract the total lipids using an appropriate solvent system (e.g., hexane:isopropanol).
- **Quantification:** Separate the triglyceride fraction from other lipids using thin-layer chromatography (TLC) or another suitable method. Quantify the amount of labeled triglyceride using a scintillation counter (for 14 C) or a fluorescence plate reader.
- **Data Analysis:** Calculate the percentage of DGAT-1 inhibition for each concentration of **PF-04628935** compared to the vehicle control. Plot the data and determine the IC₅₀ value, which is the concentration of the inhibitor that causes 50% inhibition of DGAT-1 activity.

Safety Precautions

- Always handle **PF-04628935** and DMSO in a well-ventilated area, wearing appropriate personal protective equipment (PPE), including gloves, lab coat, and safety glasses.
- Refer to the Safety Data Sheet (SDS) for **PF-04628935** for specific handling and disposal instructions.
- DMSO is a potent solvent and can facilitate the absorption of other chemicals through the skin. Exercise caution when handling DMSO-containing solutions.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Discovery of PF-04620110, a Potent, Selective, and Orally Bioavailable Inhibitor of DGAT-1 - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Application Notes and Protocols for PF-04628935 in Experimental Settings]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15572597/docs#application-notes-and-protocols-for-pf-04628935-in-experimental-settings\]](https://www.benchchem.com/product/b15572597/docs#application-notes-and-protocols-for-pf-04628935-in-experimental-settings)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check